

Application Note: Optimizing Sample-to-Flux Ratios for Lithium Metaborate Fusion

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Compound of Interest

Compound Name: *Lithium metaborate dihydrate*

CAS No.: *15293-74-0*

Cat. No.: *B090802*

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Abstract

Lithium metaborate (LiBO_2) fusion is a powerful sample preparation technique essential for the complete decomposition of complex inorganic matrices, particularly those resistant to acid digestion.^{[1][2]} This method transforms a solid sample into a homogeneous glass bead, which can be analyzed directly by X-ray Fluorescence (XRF) or dissolved in dilute acid for analysis by Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) or Mass Spectrometry (ICP-MS).^{[1][3]} The success of this technique hinges on the careful selection of the sample-to-flux ratio, a critical parameter that dictates the completeness of dissolution, analytical sensitivity, and instrumental stability. This guide provides a comprehensive overview of the principles governing flux selection, detailed protocols for fusion, and a framework for optimizing the sample-to-flux ratio for various material types.

The Principle of Borate Fusion

Borate fusion operates on the principle of dissolving an oxidized sample within a molten borate flux at high temperatures, typically between 950-1050°C.^{[1][4]} This process overcomes the limitations of acid digestion by effectively breaking down highly refractory minerals (e.g., zircon,

chromite, silicates) and complex metal oxides.[1][5] The result is a homogenous solid solution (a glass bead) that eliminates mineralogical and particle size effects, leading to superior accuracy and precision in subsequent elemental analysis.[3][6]

The Chemistry of the Flux: Metaborate vs. Tetraborate

The choice of flux is dictated by the chemical nature of the sample matrix. The two primary components of borate fluxes are lithium metaborate and lithium tetraborate, which act as a basic and acidic flux, respectively.

- Lithium Metaborate (LiBO_2): As a basic flux, lithium metaborate is highly effective at dissolving acidic materials rich in silica and alumina, such as granites, clays, and refractory silicates.[7][8] Its high reactivity efficiently depolymerizes the robust Si-O and Al-O bonds that form the backbone of these minerals.[7]
- Lithium Tetraborate ($\text{Li}_2\text{B}_4\text{O}_7$): As an acidic flux, lithium tetraborate is ideal for dissolving basic materials like carbonates, cements, and samples with high concentrations of alkaline earth oxides (e.g., CaO, MgO).[8][9]

In practice, mixtures of lithium metaborate and tetraborate are often used to create a "universal" flux capable of decomposing a wide variety of materials.[6][10] The ratio of the two borates can be adjusted to fine-tune the acidity of the melt for optimal dissolution.[8][10]

Flux Composition ($\text{Li}_2\text{B}_4\text{O}_7$: LiBO_2)	Common Name / Ratio	Primary Applications & Characteristics	Melting Point (°C)
0% : 100%	Pure Metaborate	Highly acidic samples: high-silica rocks, aluminosilicates.[7]	~845
35.3% : 64.7%	12:22 Flux	Universal flux for alumino-silicates, iron ores, mineral sands, cements.[6]	~825
50% : 50%	1:1 Mixture	General-purpose flux for samples with mixed acidic and basic character.[4][7]	~870
66% : 34%	2:1 Mixture	General-purpose flux, often used for mixed geological materials. [6][7]	N/A
100% : 0%	Pure Tetraborate	Basic samples: high- carbonate rocks (limestone), cements, metal oxides.[8][9]	~930

The Critical Role of the Sample-to-Flux Ratio

The ratio of the mass of the sample to the mass of the flux is arguably the most critical parameter in a fusion protocol. An optimized ratio ensures complete sample dissolution while minimizing analytical compromises.

- Too Little Flux (Low Ratio): Insufficient flux will result in an incomplete attack on the sample matrix. This is often visible as undissolved grains or opacity in the cooled glass bead, leading to inaccurate and imprecise results.[8][11]

- **Too Much Flux (High Ratio):** While ensuring complete dissolution, an excessively high flux ratio (high dilution) can be detrimental. For trace element analysis, it can dilute the analytes below the instrument's detection limit. For ICP analysis, it increases the total dissolved solids (TDS) in the final solution, which can lead to nebulizer blockage, signal drift, and accelerated degradation of instrument components like the torch and cones.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

The ideal ratio is a balance between these extremes, determined by the sample's characteristics and the analytical objective.

Recommended Starting Ratios

The following table provides recommended starting points for the sample-to-flux dilution ratio for various common materials. These should be considered starting points, with further optimization potentially required for particularly complex matrices.

Sample Type	Typical Sample Weight (g)	Typical Flux Weight (g)	Recommended Starting Ratio (Sample:Flux)	Key Considerations
Geological Materials (Soils, Sediments, Rocks)	0.1 - 0.25	0.6 - 1.5	1:6 to 1:8	Use a mixed flux. For highly refractory samples, a higher ratio (1:10) may be needed. [1] [16]
Cements, Limestones	0.5 - 1.0	5.0 - 8.0	1:8 to 1:10	Use a flux with a higher proportion of lithium tetraborate. [8] [17]
Ores (Bauxite, Iron, Manganese)	0.1 - 0.2	1.0 - 2.0	1:10 to 1:20	Ores can be highly variable and refractory; higher dilution is often necessary. [12] [18]
Graphite & Sulfides	0.25	2.0	1:8	Requires an oxidizing environment. Lithium metaborate can decompose graphite at 950°C. [19] High sulfide content may require a different fusion method (e.g., sodium peroxide). [20]

Metal Oxides
(Al₂O₃, TiO₂)

0.1

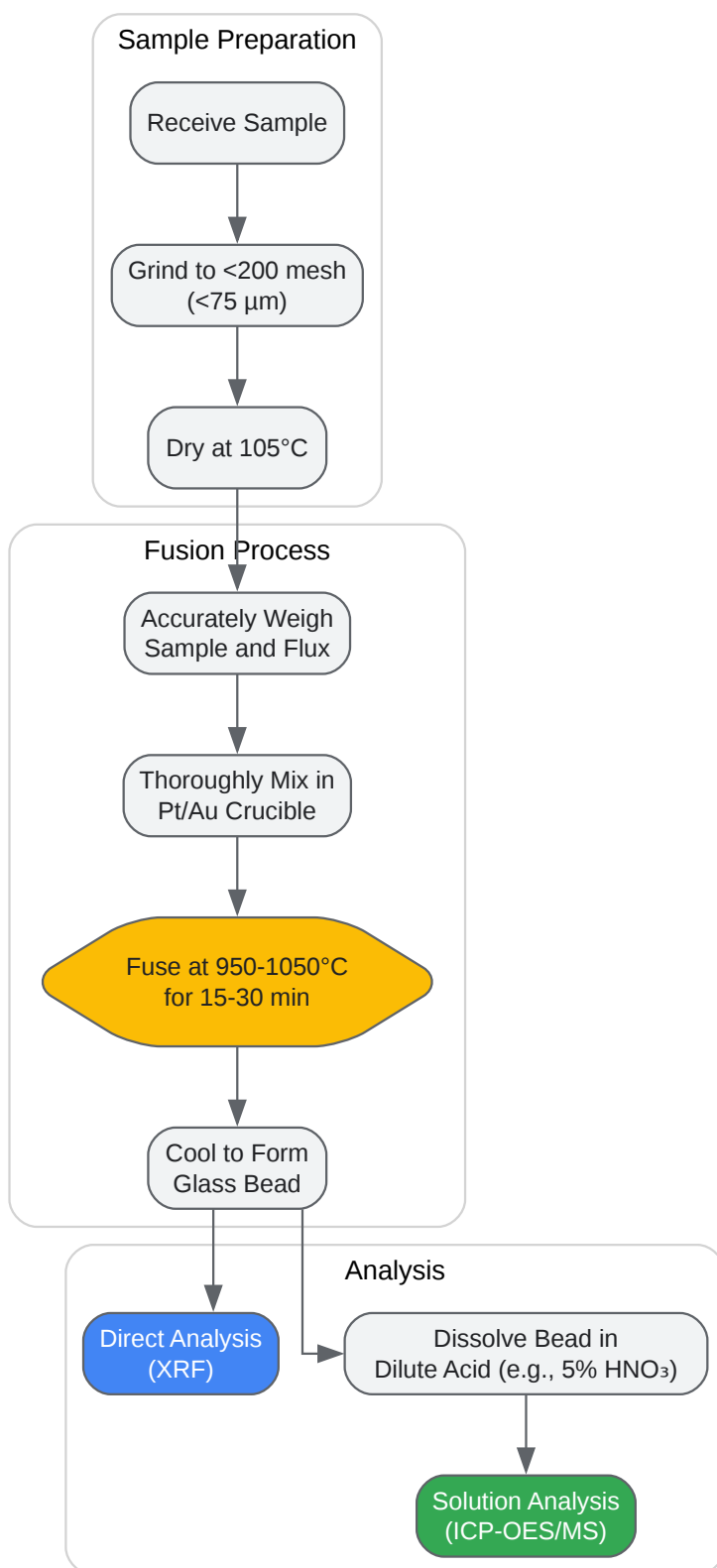
1.0 - 1.5

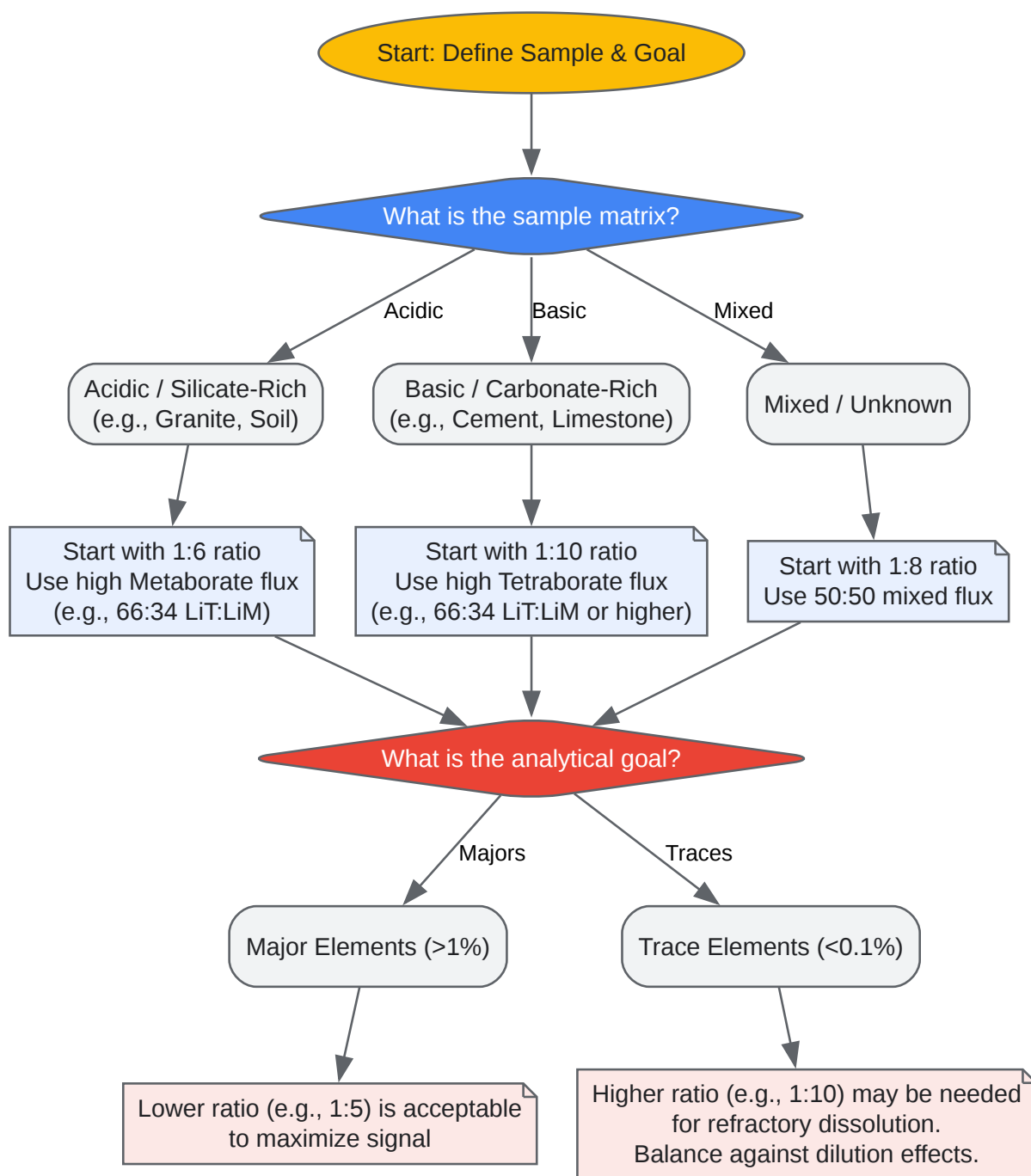
1:10 to 1:15

These are highly refractory and require a significant excess of flux.

Experimental Workflow and Decision Logic

The following diagrams illustrate the typical experimental workflow for lithium metaborate fusion and a logical approach to selecting an appropriate sample-to-flux ratio.





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Caption: Decision-making framework for selecting an initial sample-to-flux ratio.

General Purpose Lithium Metaborate Fusion Protocol

This protocol is suitable for a wide range of geological and industrial materials for subsequent analysis by ICP-OES/MS.

Materials and Equipment

- Flux: Lithium Metaborate (LiBO_2) or a mixture of Lithium Tetraborate and Metaborate (e.g., 66:34 $\text{Li}_2\text{B}_4\text{O}_7\text{:LiBO}_2$).
- Crucibles: 95% Platinum-5% Gold (Pt/Au) alloy. Graphite crucibles can be used but may require special treatment and are consumed during fusion. [1][21]* Furnace: Muffle or automated fusion furnace capable of maintaining 950-1050°C. [1]* Dissolution Vessels: 50 mL or 100 mL polypropylene or PTFE volumetric flasks or tubes.
- Acids: High-purity nitric acid (HNO_3) or hydrochloric acid (HCl).
- Reagents: Deionized water (18.2 MΩ·cm).
- Equipment: Analytical balance (4 decimal places), vortex mixer, mechanical shaker, heat-resistant gloves and tongs.

Step-by-Step Procedure

- Sample and Flux Weighing: a. Label a clean Pt/Au crucible. b. Accurately weigh approximately 0.2000 g of finely pulverized (<200 mesh) and dried sample into the crucible. c. Add approximately 1.6000 g of the desired borate flux to the crucible (this achieves a 1:8 sample-to-flux ratio). d. Quality Control: Prepare a method blank (flux only) and at least one Certified Reference Material (CRM) with a similar matrix for every batch of samples. [5]
- Mixing: a. Thoroughly mix the sample and flux within the crucible using a platinum wire or by securing a cap and using a vortex mixer. Homogeneous mixing is crucial to prevent incomplete fusion. [8]
- Fusion: a. Place the crucible in a furnace pre-heated to 1000°C. b. Fuse the mixture for 20-30 minutes. [1]The fusion time begins once the flux is fully molten. c. During the fusion, gently agitate the crucible 2-3 times (if using a manual furnace) to ensure the entire sample interacts with the molten flux and to release trapped gases. Automated fusers perform this step automatically.

- **Cooling and Bead Formation:** a. Remove the crucible from the furnace and place it on a heat-resistant surface. b. Allow the molten bead to cool and solidify. A successful fusion will yield a clear, bubble-free, homogeneous glass bead. [1]Any visible sample particles or cloudiness indicates an incomplete fusion. [11]
- **Dissolution:** a. Carefully place the cooled glass bead into a labeled 100 mL polypropylene volumetric flask. b. Add approximately 80 mL of 5% (v/v) nitric acid. c. Place the flask on a mechanical shaker or stir plate at a moderate speed. Dissolution may take 30-90 minutes. Do not heat, as this can cause metaboric acid to precipitate. d. Once the bead is fully dissolved, bring the solution to the final volume (100 mL) with 5% HNO₃. e. Cap the flask and invert 20-30 times to ensure a homogeneous solution. The sample is now ready for analysis.

Troubleshooting Common Fusion Problems

Problem	Potential Cause(s)	Recommended Solution(s)
Incomplete Fusion (Opaque bead, visible particles)	1. Insufficient flux (ratio too low).2. Incorrect flux type for the matrix.3. Fusion temperature too low or time too short.4. Poor mixing of sample and flux.	1. Increase the sample-to-flux ratio (e.g., from 1:8 to 1:10).2. Adjust flux composition (e.g., more metaborate for acidic samples).3. Increase temperature by 50°C or extend fusion time by 10 minutes.4. Ensure thorough pre-mixing before fusion.
Cracked or Shattered Bead	1. Cooling rate is too rapid.2. Sample contains high levels of certain metallic oxides.	1. Allow crucibles to cool more slowly on a ceramic tile instead of a metal block.2. Consider adding a non-wetting agent (e.g., lithium bromide) to the flux, which can improve bead integrity. [8] [22]
Melt Sticks to Crucible	1. Crucible surface is scratched or contaminated.2. Absence of a non-wetting/releasing agent.	1. Polish and thoroughly clean crucibles before use.2. Use a flux that contains an integrated non-wetting agent or add one separately. [22]
Precipitate in Acid Solution	1. SiO ₂ content is very high, and sample weight was too large.2. Solution was heated during dissolution.	1. For samples with >50% SiO ₂ , consider reducing the initial sample weight. [19] 2. Avoid heating the acidic solution; allow for longer stirring/shaking time at room temperature.

Instrument Signal Drift (ICP)	1. High Total Dissolved Solids (TDS) from the flux are depositing on cones/nebulizer.	1. Dilute the final solution further before analysis. 2. Optimize instrument parameters and use components designed for high-TDS matrices. [12] [15]
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References

- Using Lithium Metaborate XRF Sample Preparation. (n.d.). XRF Scientific. Retrieved from [\[Link\]](#)
- Stable Analysis of Lithium Metaborate Fusion Samples. (2021). AZoM. Retrieved from [\[Link\]](#)
- The Stable Analysis of Lithium Metaborate Fusion Samples. (2021). AZoMining. Retrieved from [\[Link\]](#)
- Optimizing X-ray fluorescence spectrometry using fusion sample preparation to quantify ten major and minor elements in manganese ores. (2021). ResearchGate. Retrieved from [\[Link\]](#)
- Pure Lithium Metaborate for Wet Chemistry. (n.d.). XRF Scientific. Retrieved from [\[Link\]](#)
- Performing Optimal Sample Preparation with Lithium Tetraborate Fusion Flux. (2023). AZoM. Retrieved from [\[Link\]](#)
- Lithogeochemistry & Whole Rock Analysis. (n.d.). Actlabs. Retrieved from [\[Link\]](#)
- 30-3000: FusionFlux® Formulation Lithium Tetraborate 80% (Li₂B₄O₇)/ Lithium Metaborate 20% (LiB₃O₆), 1 LB. (n.d.). Chemplex Industries. Retrieved from [\[Link\]](#)
- Fluxes for sample preparation by fusion. (n.d.). Equilab SA. Retrieved from [\[Link\]](#)
- Molybdenum concentrates – combining development of an xrf borate fusion method with certification of standard reference materials. (n.d.). NIST. Retrieved from [\[Link\]](#)
- ICP Trace Element Analyses from Fusion Dissolution. (n.d.). NIH PMC. Retrieved from [\[Link\]](#)

- Stable Analysis of Lithium Metaborate Fusion Samples with the Avio 550 Max ICP-OES. (n.d.). S4Science. Retrieved from [\[Link\]](#)
- SOP: Total P in Soils by Lithium Metaborate Fusion. (n.d.). University of Illinois Urbana-Champaign. Retrieved from [\[Link\]](#)
- Choosing the Best Flux Materials for XRF Fusion Sample Prep. (n.d.). XRF Scientific. Retrieved from [\[Link\]](#)
- D4503 Standard Practice for Dissolution of Solid Waste by Lithium Metaborate Fusion. (2017). ASTM International. Retrieved from [\[Link\]](#)
- Lithium metaborate flux in silicate analysis. (1970). USGS Publications Warehouse. Retrieved from [\[Link\]](#)
- Suggested Method for Spectrochemical Analysis of Portland Cement by Fusion with Lithium Tetraborate Using an X-Ray Spectrometer. (1988). ASTM International. Retrieved from [\[Link\]](#)
- Optimization of lithium metaborate fusion and post-ultrasonic extraction for multi-element determination in graphite by ICP-AES. (2021). J-Stage. Retrieved from [\[Link\]](#)
- Fusion decomposition. (n.d.). ALS Global. Retrieved from [\[Link\]](#)
- Using a Universal Borate Fusion for ASTM-C 114 & ISO/DIS 29581-2 Qualification for Cement XRF Application. (2015). AZoM. Retrieved from [\[Link\]](#)
- Optimization of Lithium Metaborate Fusion and Post-ultrasonic Extraction for Multi-element Determination in Graphite by ICP-AES. (2021). ResearchGate. Retrieved from [\[Link\]](#)

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Sources

- [1. pdf.benchchem.com](https://pdf.benchchem.com) [\[pdf.benchchem.com\]](#)

- [2. store.astm.org \[store.astm.org\]](https://store.astm.org)
- [3. Borate Fusion - XRF, AA & ICP analysis | Malvern Panalytical \[malvernpanalytical.com\]](https://malvernpanalytical.com)
- [4. Pure Lithium Metaborate for Wet Chemistry \[xrfscientific.com\]](https://xrfscientific.com)
- [5. actlabs.com \[actlabs.com\]](https://actlabs.com)
- [6. Using Lithium Metaborate XRF Sample Preparation \[xrfscientific.com\]](https://xrfscientific.com)
- [7. Choosing the Best Flux Materials for XRF Fusion Sample Prep \[xrfscientific.com\]](https://xrfscientific.com)
- [8. resources.rigaku.com \[resources.rigaku.com\]](https://resources.rigaku.com)
- [9. azom.com \[azom.com\]](https://azom.com)
- [10. Fluxes for sample preparation by fusion - Equilab \[equilab.es\]](https://equilab.es)
- [11. margenot.cropsciences.illinois.edu \[margenot.cropsciences.illinois.edu\]](https://margenot.cropsciences.illinois.edu)
- [12. azom.com \[azom.com\]](https://azom.com)
- [13. azomining.com \[azomining.com\]](https://azomining.com)
- [14. Stable Analysis of Lithium Metaborate Fusion Samples with the Avio 550 Max ICP-OES | PerkinElmer \[perkinelmer.com\]](https://perkinelmer.com)
- [15. s4science.at \[s4science.at\]](https://s4science.at)
- [16. ICP Trace Element Analyses from Fusion Dissolution - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- [17. azom.com \[azom.com\]](https://azom.com)
- [18. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [19. jstage.jst.go.jp \[jstage.jst.go.jp\]](https://jstage.jst.go.jp)
- [20. alsglobal.com \[alsglobal.com\]](https://alsglobal.com)
- [21. Lithium metaborate flux in silicate analysis \[pubs.usgs.gov\]](https://pubs.usgs.gov)
- [22. 30-3000: FusionFlux® Formulation Lithium Tetraborate 80% \(Li₂B₄O₇\)/ Lithium Metaborate 20% \(LiB₂O₃\), 1 LB Chemplex Industries, Inc. \[chemplex.com\]](https://chemplex.com)
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